

Application Note: Quantitative Analysis of Symphytine in Plant Matrices using HPLC-MS/MS

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Compound of Interest

Compound Name: Symphytine

Cat. No.: B1681198

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Introduction

Symphytine is a pyrrolizidine alkaloid (PA) found in plants of the *Symphytum* genus, commonly known as comfrey. PAs are a class of naturally occurring toxins that can cause hepatotoxicity in humans and animals. Due to the potential health risks associated with the consumption of products containing comfrey, robust and sensitive analytical methods for the quantification of **symphytine** are crucial for quality control in herbal medicine, food safety, and drug development. This application note details a validated High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) method for the selective and sensitive quantification of **symphytine** in complex plant matrices.

Principle

This method utilizes the high selectivity and sensitivity of tandem mass spectrometry (MS/MS) coupled with the separation power of HPLC. The sample is first extracted with an acidified solvent to ensure the protonation of the basic nitrogen atom in the pyrrolizidine structure, enhancing extraction efficiency. The extract is then cleaned up using solid-phase extraction (SPE) to remove interfering matrix components. The purified extract is injected into the HPLC-MS/MS system. **Symphytine** is separated from other components on a reversed-phase C18 column and is subsequently detected by a triple quadrupole mass spectrometer operating in

the positive electrospray ionization (ESI+) mode using Multiple Reaction Monitoring (MRM). Quantification is achieved by comparing the peak area of **symphytine** in the sample to that of a calibration curve prepared with a certified reference standard.

Materials and Reagents

- **Symphytine** certified reference standard
- Methanol (HPLC or LC-MS grade)
- Acetonitrile (HPLC or LC-MS grade)
- Water (deionized or Milli-Q)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18 or MCX)
- 0.45 µm syringe filters

Experimental Protocols

Standard Solution Preparation

Prepare a stock solution of **symphytine** (e.g., 100 µg/mL) in methanol. From the stock solution, prepare a series of working standard solutions by serial dilution with methanol or the initial mobile phase composition to construct a calibration curve (e.g., 1, 5, 10, 50, 100, 250, 500 ng/mL).

Sample Preparation

- Homogenization: Homogenize the plant material (e.g., dried leaves or roots) to a fine powder.
- Extraction:
 - Weigh 1.0 g of the homogenized sample into a 50 mL centrifuge tube.

- Add 10 mL of an extraction solvent consisting of 0.1% formic acid in 50% aqueous methanol.
- Vortex for 1 minute and then sonicate for 30 minutes in an ultrasonic bath.
- Centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant.
- Solid-Phase Extraction (SPE) Cleanup:
 - Condition an SPE cartridge by passing 5 mL of methanol followed by 5 mL of water.
 - Load the supernatant onto the conditioned SPE cartridge.
 - Wash the cartridge with 5 mL of water to remove polar impurities.
 - Dry the cartridge under vacuum for 5 minutes.
 - Elute the **symphytine** with 5 mL of methanol.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the initial mobile phase.
 - Filter the reconstituted sample through a 0.45 µm syringe filter into an HPLC vial.

HPLC-MS/MS Analysis

HPLC Conditions:

Parameter	Condition
Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.7 µm)
Mobile Phase A	0.1% Formic acid and 5 mM Ammonium formate in Water
Mobile Phase B	0.1% Formic acid and 5 mM Ammonium formate in Methanol
Gradient	0-2 min: 10% B; 2-10 min: 10-90% B; 10-12 min: 90% B; 12-12.1 min: 90-10% B; 12.1-15 min: 10% B
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40°C

MS/MS Conditions:

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temperature	400°C
Gas Flow	Desolvation Gas: 800 L/hr; Cone Gas: 50 L/hr

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (s)	Cone Voltage (V)	Collision Energy (eV)
Symphytine	382.2	120.0	0.1	30	25
Symphytine (Qualifier)	382.2	94.0	0.1	30	35
Symphytine N-oxide	398.2	120.0	0.1	35	30

Data Presentation

The quantitative data for the HPLC-MS/MS method for **symphytine** are summarized in the table below. These values are representative for the analysis of pyrrolizidine alkaloids in complex matrices.

Parameter	Result
Linearity (r^2)	> 0.995
Limit of Detection (LOD)	0.5 µg/kg
Limit of Quantification (LOQ)	1.5 µg/kg
Recovery (%)	85 - 110%
Precision (RSD%)	< 15%

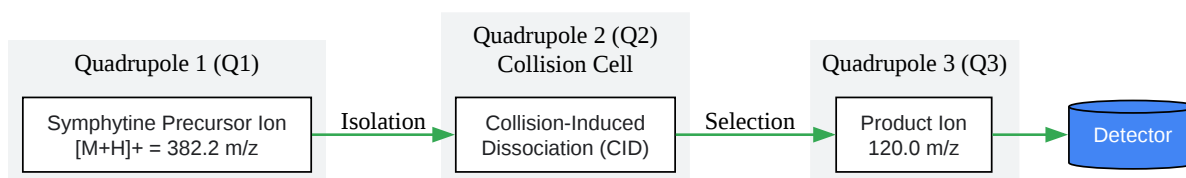
Visualization of Experimental Workflow



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Caption: Experimental workflow for **symphytine** quantification.

Signaling Pathway for MRM Detection



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Caption: MRM pathway for **symphytine** detection.

Conclusion

The described HPLC-MS/MS method provides a reliable and sensitive approach for the quantification of **symphytine** in plant matrices. The detailed protocol for sample preparation and instrumental analysis, along with the specified MRM transitions, allows for accurate and precise measurements. This application note serves as a valuable resource for researchers and professionals involved in the safety and quality assessment of products containing *Symphytum* species.

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